

A Technical Guide to the Solubility of 1,2-Diphenylethane-d4

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Compound of Interest

Compound Name: 1,2-Diphenylethane-d4

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This technical guide provides a comprehensive overview of the solubility of **1,2-Diphenylethane-d4**. Given that the isotopic substitution of hydrogen with deuterium has a negligible effect on solubility, this document will refer to the extensive data available for its non-deuterated analogue, 1,2-Diphenylethane (also known as bibenzyl). This approach provides a robust and accurate understanding of the compound's solubility characteristics for practical laboratory applications.

Core Principles and Predictions

1,2-Diphenylethane is a nonpolar aromatic hydrocarbon. Its solubility is primarily governed by the "like dissolves like" principle, indicating a higher affinity for nonpolar organic solvents and practical insolubility in polar solvents like water. The molecule's structure, consisting of two phenyl rings attached to an ethane bridge, allows for favorable van der Waals interactions and π - π stacking with aromatic and other nonpolar solvents.

Quantitative Solubility Data

Quantitative solubility data for 1,2-Diphenylethane in several common organic solvents has been experimentally determined. The following table summarizes the mole fraction solubility of 1,2-Diphenylethane at various temperatures, as reported in the Indian Journal of Chemical Technology.[1][2]

Temperature (K)	Mole Fraction (x_1) in Acetone	Mole Fraction (x_1) in Chloroform	Mole Fraction (x_1) in Dichloromethane	Mole Fraction (x_1) in Ethanol
278.15	0.1876	0.3155	0.3288	0.0089
283.15	0.2153	0.3542	0.3682	0.0104
288.15	0.2461	0.3963	0.4111	0.0121
293.15	0.2804	0.4419	0.4578	0.0140
298.15	0.3185	0.4913	0.5085	0.0162
303.15	0.3609	0.5448	0.5636	0.0187
308.15	0.4079	0.6026	0.6234	0.0215
313.15	0.4599	0.6651	0.6883	0.0247
318.15	0.5174	0.7327	0.7587	0.0283
323.15	0.5808	0.8058	0.8351	0.0324

Data sourced from Qi, Y. (2021). Determination and correlation of solubility and solution thermodynamics of 1, 2-diphenylethane in different pure solvents. Indian Journal of Chemical Technology, 28(1), 117-122.[1][2]

Experimental Protocols

The quantitative solubility data presented was obtained using a static analytical method, a robust and common technique for determining equilibrium solubility. The general protocol for such an experiment is as follows:

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution of the solute and then determining the mass of the solute dissolved in a known mass of the solvent.

Apparatus and Materials:

- 1,2-Diphenylethane (solute)
- Selected organic solvent
- Analytical balance (accurate to ± 0.1 mg)
- Thermostatically controlled water bath or shaker
- Sealed glass vials
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- Drying oven

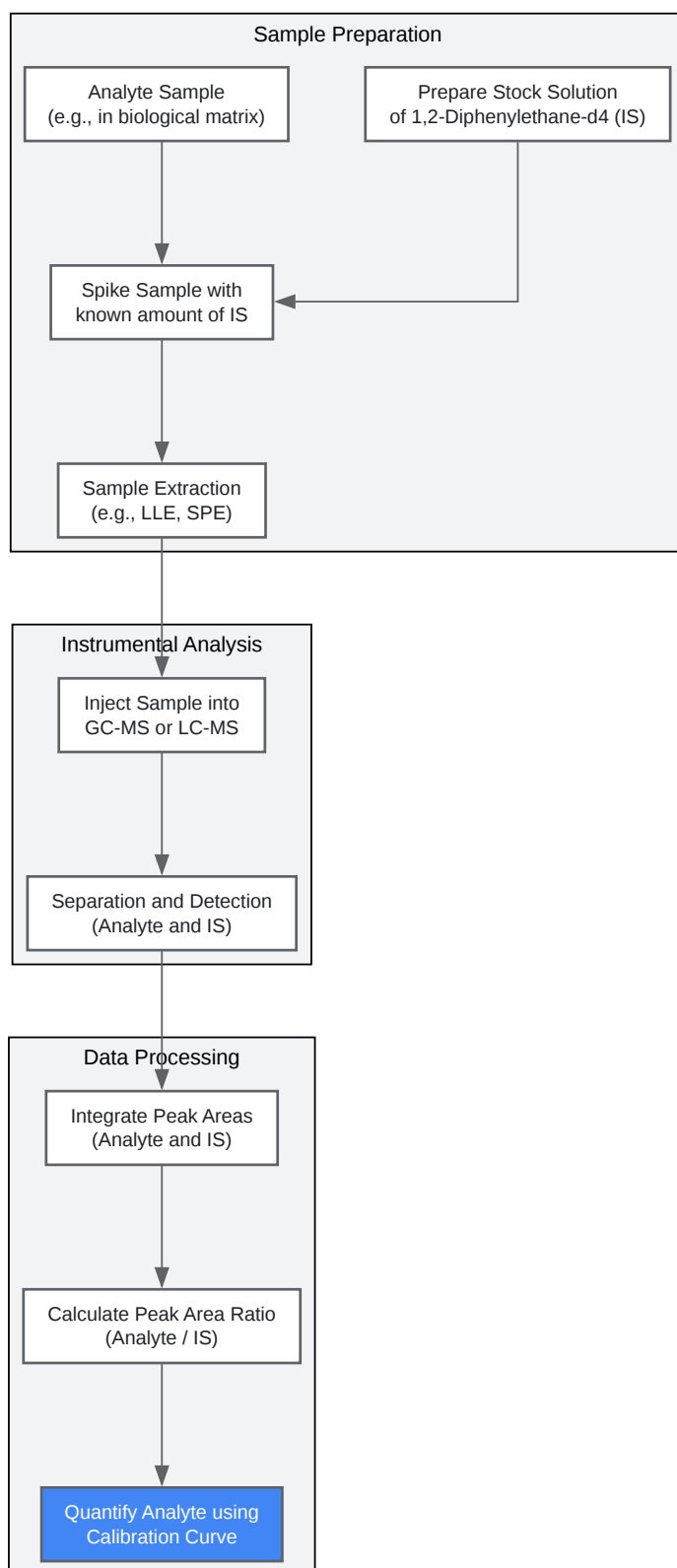
Procedure:

- **Sample Preparation:** An excess amount of 1,2-Diphenylethane is added to a series of sealed glass vials, each containing a known volume of the desired solvent.
- **Equilibration:** The vials are placed in a thermostatically controlled shaker bath set to the desired temperature. The mixtures are agitated for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- **Phase Separation:** After equilibration, the vials are allowed to stand undisturbed at the set temperature to allow the undissolved solid to settle.
- **Sample Withdrawal:** A sample of the supernatant (the clear, saturated solution) is carefully withdrawn using a pre-heated or pre-cooled syringe to maintain the experimental temperature. The sample is immediately passed through a syringe filter to remove any suspended solid particles.

- **Gravimetric Analysis:** A precise volume of the filtered saturated solution is transferred to a pre-weighed container. The solvent is then evaporated under controlled conditions (e.g., in a drying oven at a temperature below the boiling point of the solvent and the melting point of the solute).
- **Mass Determination:** Once the solvent is completely evaporated, the container with the solid residue is weighed again. The difference in mass corresponds to the mass of 1,2-Diphenylethane dissolved in the known volume of the solvent.
- **Calculation:** The solubility is then calculated, typically as a mole fraction, or in units such as grams per 100 mL of solvent.

Logical Workflow: Use as an Internal Standard

1,2-Diphenylethane-d₄ is most commonly utilized as an internal standard (IS) in quantitative analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS). The following diagram illustrates the typical workflow for its use in quantifying an analyte (in this case, 1,2-Diphenylethane).



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

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- 2. nopr.niscpr.res.in [nopr.niscpr.res.in]
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